

An In-depth Technical Guide on 3,3'-Bis(trifluoromethyl)benzophenone

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Compound of Interest

Compound Name: 3,3'-
Bis(trifluoromethyl)benzophenone

Cat. No.: B159179

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3,3'-Bis(trifluoromethyl)benzophenone**, focusing on its core physical properties, established experimental protocols for its characterization, and a representative synthetic pathway. This compound is a notable aromatic ketone, utilized as a photoinitiator and a building block in medicinal and materials science.

Core Compound Properties

3,3'-Bis(trifluoromethyl)benzophenone is a solid, crystalline compound at room temperature. Its key physical and chemical data are summarized below. The presence of two trifluoromethyl groups significantly influences its electronic properties, thermal stability, and reactivity.

Table 1: Physicochemical Data for **3,3'-Bis(trifluoromethyl)benzophenone**

Property	Value	Source(s)
IUPAC Name	Bis[3-(trifluoromethyl)phenyl]methanone	[1]
CAS Number	1868-00-4	[2]
Molecular Formula	C ₁₅ H ₈ F ₆ O	[2]
Molecular Weight	318.21 g/mol	[2]
Melting Point	98 - 102 °C	[3]
100 - 102 °C	[1]	
Boiling Point	328.6 ± 42.0 °C (Predicted)	[1]
Appearance	White to light yellow powder or crystal	[3]
Density	1.3935 g/cm ³ (Estimate)	[1]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[1]

Experimental Protocols

Detailed methodologies for the characterization and synthesis of chemical compounds are critical for reproducibility and validation in research and development.

The melting point is a fundamental property for assessing the purity of a crystalline solid. An impure substance typically exhibits a depressed and broadened melting range.[4] The following protocol describes a standard method using a modern digital melting point apparatus.

Objective: To accurately determine the melting point range of a solid sample of **3,3'-Bis(trifluoromethyl)benzophenone**.

Materials:

- Sample of **3,3'-Bis(trifluoromethyl)benzophenone** (must be dry and finely powdered)[5]

- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Mel-Temp, DigiMelt)
- Mortar and pestle (if sample is not a fine powder)
- Spatula

Procedure:

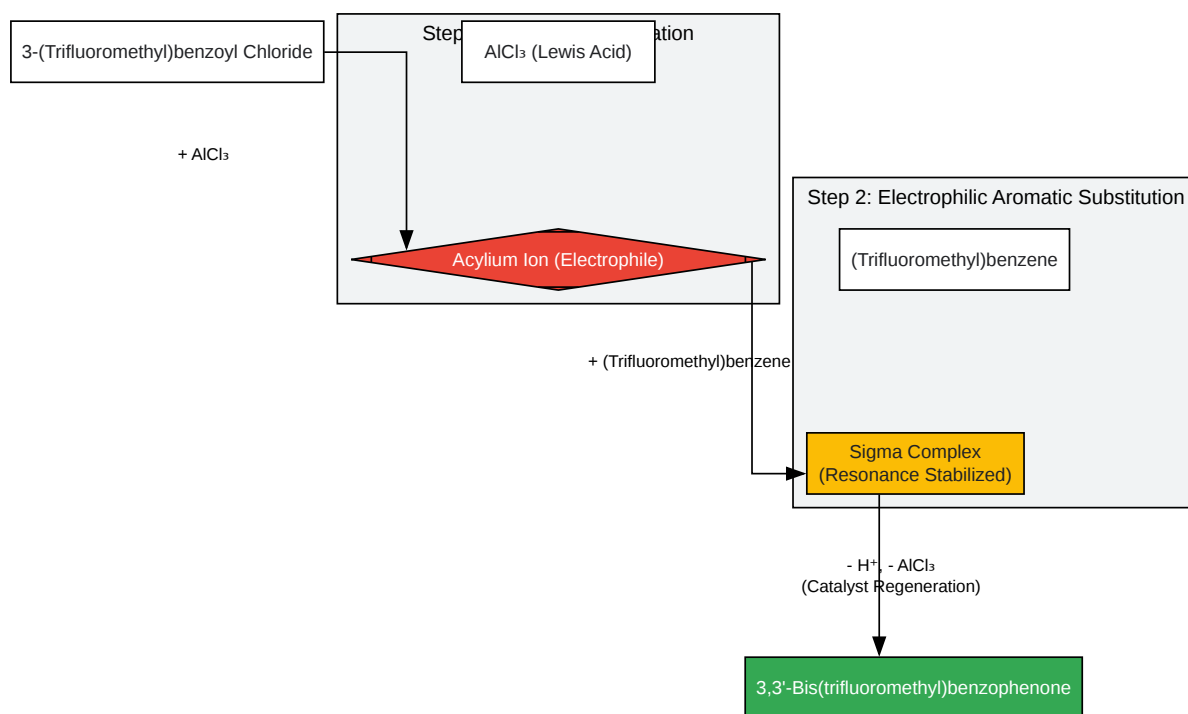
- Sample Preparation:
 - Ensure the **3,3'-Bis(trifluoromethyl)benzophenone** sample is completely dry.[\[5\]](#)
 - If the sample consists of large crystals, gently grind it into a fine, homogeneous powder using a clean, dry mortar and pestle.[\[3\]](#)[\[5\]](#)
- Loading the Capillary Tube:
 - Place a small amount of the powdered sample onto a clean, dry surface.
 - Press the open end of a capillary tube into the powder pile to collect a small amount of the sample.[\[4\]](#)
 - Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end.[\[3\]](#) To further compact the sample, drop the capillary tube (closed end down) through a long, narrow glass tube onto the benchtop.[\[6\]](#)
 - Repeat until the packed sample height is approximately 2-3 mm.[\[4\]](#)
- Melting Point Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.[\[6\]](#)
 - If the approximate melting point is unknown, perform a rapid preliminary run by heating at a rate of 10-20 °C per minute to get an estimated range.[\[3\]](#)
 - Allow the apparatus to cool to at least 20 °C below the estimated melting point.

- For an accurate measurement, set the heating ramp rate to 1-2 °C per minute.
- Observe the sample through the magnified viewfinder.
- Record the temperature (T_1) at which the first droplet of liquid appears.[\[6\]](#)
- Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.
- The melting point is reported as the range $T_1 - T_2$. For a pure compound, this range should be narrow, typically 0.5-1.5 °C.
- Post-Measurement:
 - Turn off and cool down the apparatus.
 - Dispose of the used capillary tube in the designated glass waste container. A fresh sample and tube must be used for any subsequent trials.[\[6\]](#)

The synthesis of diaryl ketones such as **3,3'-Bis(trifluoromethyl)benzophenone** can be effectively achieved via the Friedel-Crafts acylation.[\[7\]](#) This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride in the presence of a strong Lewis acid catalyst.[\[8\]](#)

Objective: To synthesize **3,3'-Bis(trifluoromethyl)benzophenone** by reacting 3-(trifluoromethyl)benzoyl chloride with 1-bromo-3-(trifluoromethyl)benzene followed by a subsequent reaction, or more directly, by reacting two equivalents of a suitable trifluoromethylated benzene derivative with a carbonyl source. A plausible direct route involves the acylation of (trifluoromethyl)benzene with 3-(trifluoromethyl)benzoyl chloride.

The following diagram illustrates the general mechanism for this class of reaction.



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Ontario, CA 91761, United States

Phone: (601) 213-4426

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